

# A Comprehensive Guide for Researchers and Drug Development Professionals

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## Compound of Interest

Compound Name: *D-Mannonic acid*

CAS No.: 642-99-9

Cat. No.: B1229953

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**D-Mannonic acid** and D-gluconic acid, both oxidized forms of hexose sugars, share structural similarities but exhibit distinct physicochemical properties and play different roles in biological systems. This guide provides a detailed comparative analysis of these two sugar acids, offering insights into their properties, biological significance, and the experimental protocols used for their characterization.

## Physicochemical Properties

A summary of the key physicochemical properties of **D-Mannonic acid** and D-gluconic acid is presented below. These properties are crucial for understanding their behavior in solution and their potential applications in drug formulation and development.

Property	D-Mannonic Acid	D-Gluconic Acid	References
Molar Mass	196.16 g/mol	196.16 g/mol	[1]
Melting Point	74-76 °C	131 °C	[1][2]
pKa	~3.39 (Predicted)	3.5 - 3.86	[1]
Water Solubility	Data not readily available	Freely soluble (316 g/L at 25°C)	[1]
Stability	Hydrolyzes from its lactone form	Stable under normal conditions	[3]

Note: Some data for **D-Mannonic acid**, particularly its experimental pKa and quantitative water solubility, are not as extensively documented in publicly available literature as those for D-gluconic acid. The melting point of **D-Mannonic acid** can also vary depending on its isomeric form and presence of its lactone.

## Biological Activity and Metabolic Pathways

**D-Mannonic acid** and D-gluconic acid are both intermediates in carbohydrate metabolism, but they participate in distinct pathways.

### D-Gluconic Acid:

D-gluconic acid is a product of glucose oxidation and is a key intermediate in the pentose phosphate pathway (PPP) and the Entner-Doudoroff pathway. In many organisms, glucose is first oxidized to D-glucono- $\delta$ -lactone, which then hydrolyzes to D-gluconic acid. This can then be phosphorylated to 6-phospho-D-gluconate, a central molecule that can enter the PPP to generate NADPH and precursors for nucleotide biosynthesis. In some bacteria, D-gluconic acid can also be catabolized through the Entner-Doudoroff pathway.

### D-Mannonic Acid:

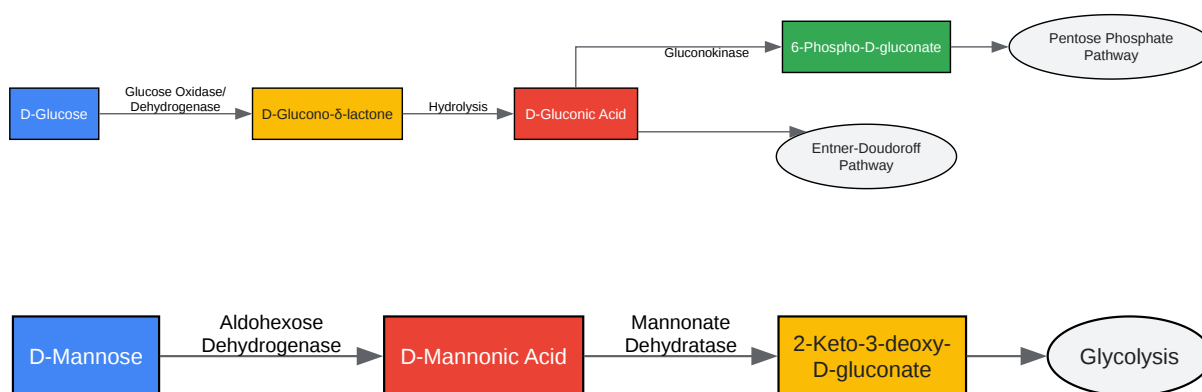
**D-Mannonic acid** is primarily involved in the metabolism of D-mannose and certain uronic acids. It is an intermediate in the pathway that converts these sugars into fructose-6-

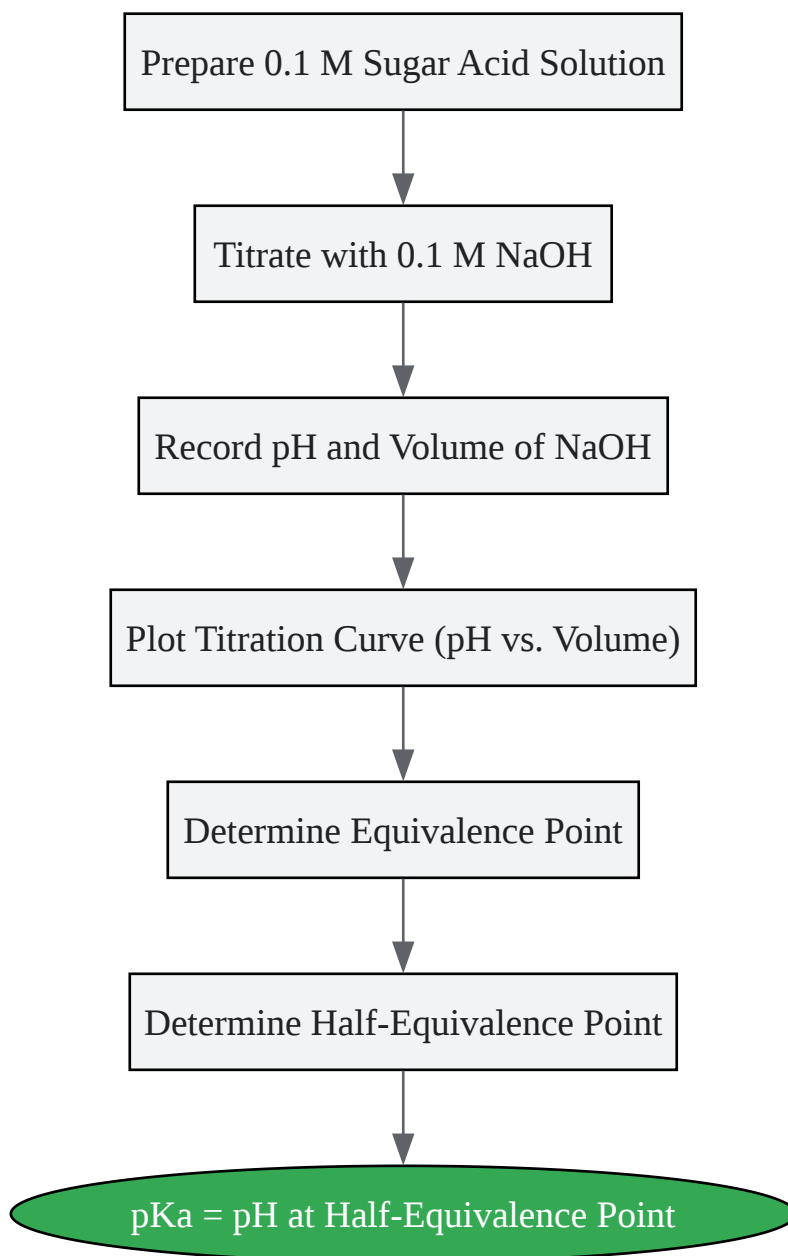
phosphate, which can then enter glycolysis. A key step in this pathway is the dehydration of D-mannonate to 2-keto-3-deoxy-D-gluconate (KDG).

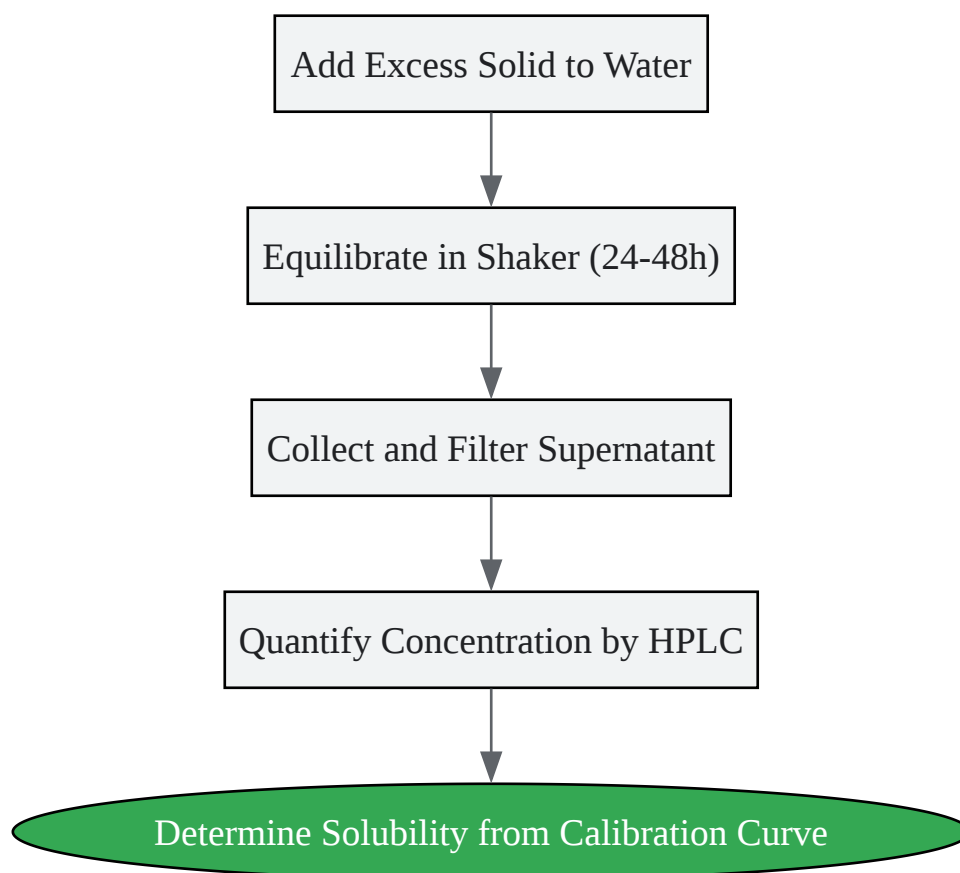
While direct comparative studies on the broader biological effects of these two acids are limited, their distinct metabolic roles suggest they would have different impacts on cellular energy and biosynthetic processes. D-gluconic acid has been noted for its antioxidant and anti-inflammatory properties[4].

## Signaling and Metabolic Pathway Diagrams

The following diagrams illustrate the central metabolic pathways involving D-gluconic acid and D-Mannonic acid.







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## References

- [1. A Precise Method for Processing Data to Determine the Dissociation Constants of Polyhydroxy Carboxylic Acids via Potentiometric Titration - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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